

An In-Depth Technical Guide to (S)-Methyl 2-acetamido-3-hydroxypropanoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-Methyl 2-acetamido-3-hydroxypropanoate

CAS No.: 54322-41-7

Cat. No.: B556353

[Get Quote](#)

Introduction: Unveiling a Versatile Chiral Building Block

(S)-Methyl 2-acetamido-3-hydroxypropanoate, systematically known as N-acetyl-L-serine methyl ester, is a chiral compound of significant interest in the realms of pharmaceutical development and biochemical research. Its structural complexity, featuring a stereocenter and multiple functional groups, renders it a valuable precursor in the synthesis of a wide array of complex molecules. This guide provides an in-depth technical overview of this compound, from its fundamental properties to its synthesis and critical applications, tailored for researchers, scientists, and professionals in drug development.

The strategic importance of **(S)-Methyl 2-acetamido-3-hydroxypropanoate** lies in its utility as a versatile building block. The presence of acetylated amine, hydroxyl, and methyl ester functionalities allows for a diverse range of chemical transformations, making it an ideal starting material for the synthesis of enantiomerically pure compounds. This is particularly crucial in the development of effective drugs where stereochemistry plays a pivotal role in pharmacological activity.

Physicochemical Properties and Identification

The accurate identification and characterization of **(S)-Methyl 2-acetamido-3-hydroxypropanoate** are paramount for its effective use in research and development. The definitive identifier for this compound is its Chemical Abstracts Service (CAS) Registry Number.

CAS Number: 54322-41-7

This unique numerical identifier ensures unambiguous identification of the substance in literature, patents, and chemical databases.

A comprehensive summary of its key physicochemical properties is presented below:

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₁ NO ₄	
Molecular Weight	161.16 g/mol	
Appearance	Light yellow syrup or colorless oil	
Purity	≥ 98%	
Storage Conditions	0-8 °C, sealed in a dry environment	
Solubility	Soluble in dichloromethane, ethyl acetate, and methanol.	

Synthetic Protocol: A Step-by-Step Guide to Preparation

The synthesis of **(S)-Methyl 2-acetamido-3-hydroxypropanoate** is typically achieved through a two-step process starting from the readily available amino acid, L-serine. This process involves an initial esterification followed by N-acetylation. The following protocol is a robust and well-documented method for its preparation.

Step 1: Esterification of L-Serine

The first step involves the conversion of the carboxylic acid group of L-serine to its corresponding methyl ester. This is a crucial step to protect the carboxylic acid from participating in the subsequent acetylation reaction.

Reaction: L-Serine + Methanol (in the presence of an acid catalyst) → L-Serine methyl ester hydrochloride

Detailed Protocol:

- In a reaction vessel, suspend L-serine in methanol.
- Cool the mixture to 0-10 °C using an ice bath. This is to control the exothermic reaction upon the addition of thionyl chloride.
- Slowly add thionyl chloride dropwise to the cooled suspension. Thionyl chloride acts as the acid catalyst, converting the carboxylic acid to the methyl ester.
- After the addition is complete, warm the reaction mixture to 35-40 °C and stir for 24-48 hours to ensure the reaction goes to completion.[1]
- Upon completion, cool the reaction mixture to induce crystallization of the L-serine methyl ester hydrochloride.
- Isolate the product by filtration and dry under vacuum.

Step 2: N-Acetylation of L-Serine Methyl Ester

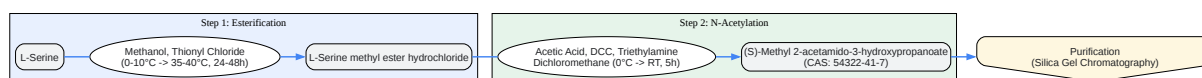
The second step is the acetylation of the amino group of the L-serine methyl ester. This step introduces the acetyl group, yielding the final product.

Reaction: L-Serine methyl ester hydrochloride + Acetic Acid (with a coupling agent and base) → **(S)-Methyl 2-acetamido-3-hydroxypropanoate**

Detailed Protocol:

- Dissolve the L-serine methyl ester hydrochloride obtained from Step 1, along with acetic acid and triethylamine, in dichloromethane. Triethylamine acts as a base to neutralize the hydrochloride and facilitate the reaction.

- Cool the solution in an ice bath.
- Add N,N'-dicyclohexylcarbodiimide (DCC) to the cooled solution. DCC is a coupling agent that activates the carboxylic acid group of acetic acid, allowing it to react with the amino group of the serine methyl ester.
- Allow the reaction mixture to warm to room temperature and stir for 5 hours.[2]
- After the reaction is complete, remove the solvent under reduced pressure.
- The residue is then washed with tetrahydrofuran to remove the dicyclohexylurea byproduct.
- The final product is purified by silica gel chromatography using a methanol/ethyl acetate solvent system to yield **(S)-Methyl 2-acetamido-3-hydroxypropanoate** as a colorless oil.[2]



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **(S)-Methyl 2-acetamido-3-hydroxypropanoate**.

Applications in Drug Development and Research

(S)-Methyl 2-acetamido-3-hydroxypropanoate is a valuable intermediate in the synthesis of various pharmaceuticals and is a key component in peptide synthesis.

Chiral Precursor in Pharmaceutical Synthesis

The enantiopure nature of **(S)-Methyl 2-acetamido-3-hydroxypropanoate** makes it an important starting material for the synthesis of complex chiral molecules. One notable application is its use as an intermediate in the synthesis of Ramipril, an angiotensin-converting enzyme (ACE) inhibitor used to treat high blood pressure and congestive heart failure.[1] The

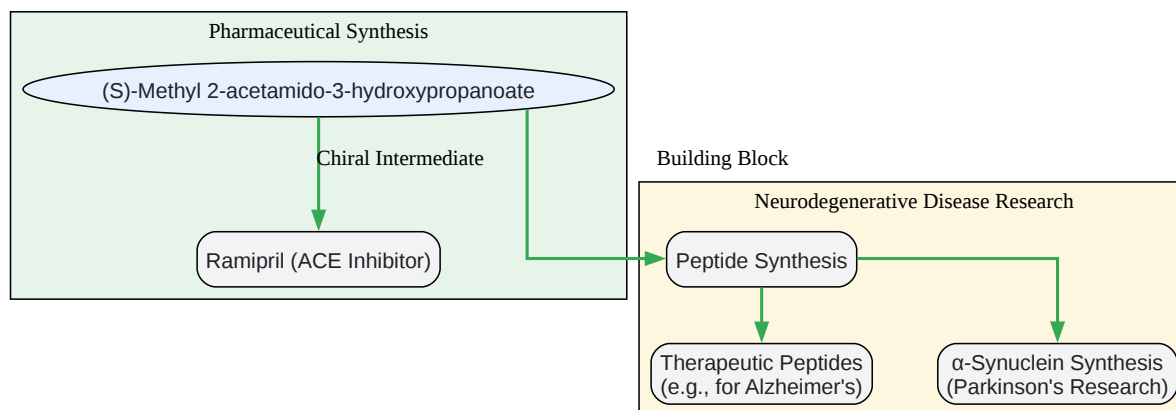
specific stereochemistry of the serine derivative is crucial for the biological activity of the final drug molecule.

Role in Peptide Synthesis and Neurodegenerative Disease Research

Peptide synthesis is a fundamental process in the development of new therapeutics, particularly for neurological disorders.[3] **(S)-Methyl 2-acetamido-3-hydroxypropanoate**, as a derivative of the amino acid L-serine, serves as a building block in the solid-phase and solution-phase synthesis of peptides.[3] The acetyl and methyl ester groups provide protection to the amine and carboxylic acid functionalities, respectively, allowing for controlled peptide bond formation.

Recent research has highlighted the potential of peptides rich in glycine-serine-alanine repeats to ameliorate Alzheimer's-type neurodegeneration.[4] These peptides have been shown to decrease oligomeric amyloid- β by co-assembling with the toxic oligomers. The synthesis of such therapeutic peptides often relies on the use of protected amino acid derivatives like **(S)-Methyl 2-acetamido-3-hydroxypropanoate**.

Furthermore, the synthesis of alpha-synuclein, a protein implicated in Parkinson's disease, has been achieved through the assembly of peptide fragments.[5] The use of N-terminally acetylated amino acid derivatives is a key strategy in these synthetic pathways.



[Click to download full resolution via product page](#)

Caption: Key application areas of **(S)-Methyl 2-acetamido-3-hydroxypropanoate**.

Conclusion

(S)-Methyl 2-acetamido-3-hydroxypropanoate (CAS: 54322-41-7) is a chiral building block with significant utility in organic synthesis, particularly in the pharmaceutical industry. Its well-defined stereochemistry and versatile functional groups make it an indispensable precursor for the synthesis of complex, biologically active molecules. The synthetic route from L-serine is well-established, providing a reliable source of this important intermediate. Its role in the synthesis of drugs like Ramipril and its application in the construction of therapeutic peptides for neurodegenerative diseases underscore its importance in modern drug discovery and development. This guide provides a foundational understanding of this key chemical entity, empowering researchers and scientists to leverage its potential in their respective fields.

References

- Synthetic method of L-serine methyl ester hydrochloride.

- The Role of L-Serine Methyl Ester HCl in Peptide Synthesis and Research. Ningbo Inno Pharmchem Co.,Ltd. [[Link](#)]
- Chemical Synthesis of Alpha-Synuclein Proteins via Solid-Phase Peptide Synthesis and Native Chemical Ligation. Chembiochem. [[Link](#)]
- A peptide rich in glycine-serine-alanine repeats ameliorates Alzheimer-type neurodegeneration. British Journal of Pharmacology. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. CN110606811A - Synthetic method of L-serine methyl ester hydrochloride - Google Patents \[patents.google.com\]](#)
- [2. N-Acetyl-L-serine synthesis - chemicalbook \[chemicalbook.com\]](#)
- [3. nbinno.com \[nbinno.com\]](#)
- [4. A peptide rich in glycine-serine-alanine repeats ameliorates Alzheimer-type neurodegeneration - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. pub.dzne.de \[pub.dzne.de\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to (S)-Methyl 2-acetamido-3-hydroxypropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b556353/docs#an-in-depth-technical-guide-to-s-methyl-2-acetamido-3-hydroxypropanoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)